

1-Bromo-2-(bromomethyl)naphthalene structural information and SMILES string

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Compound of Interest

Compound Name: 1-Bromo-2-(bromomethyl)naphthalene

Cat. No.: B1265571

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An In-depth Technical Guide to 1-Bromo-2-(bromomethyl)naphthalene

This technical guide provides a comprehensive overview of the structural information, physicochemical properties, and synthetic considerations for **1-Bromo-2-(bromomethyl)naphthalene**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Core Structural and Physicochemical Data

1-Bromo-2-(bromomethyl)naphthalene is a disubstituted naphthalene derivative. Its structural and key chemical identifiers are summarized below.

Property	Value
IUPAC Name	1-bromo-2-(bromomethyl)naphthalene[1]
SMILES String	<chem>BrCc1ccc2ccccc2c1Br</chem> [2]
CAS Number	37763-43-2[1][2]
Molecular Formula	$C_{11}H_8Br_2$ [1][2]
Molecular Weight	299.99 g/mol [1][2]
Physical Form	Powder[2]
InChI	1S/C11H8Br2/c12-7-9-6-5-8-3-1-2-4-10(8)11(9)13/h1-6H,7H2[1][2]
InChIKey	DQTOCXIHYIQHCK-UHFFFAOYSA-N[1][2]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Bromo-2-(bromomethyl)naphthalene** is not readily available in the cited literature, a general synthetic approach can be inferred from the preparation of structurally similar compounds, such as 1-(bromomethyl)naphthalene and 2-(bromomethyl)naphthalene.[3][4] The most common method involves the radical bromination of the corresponding methylnaphthalene.

General Synthesis of Bromomethylnaphthalenes

The synthesis of bromomethylnaphthalenes is typically achieved through the reaction of the corresponding methylnaphthalene with a brominating agent, such as N-bromosuccinimide (NBS), in the presence of a radical initiator.

A plausible synthetic route for **1-Bromo-2-(bromomethyl)naphthalene** would start from 1-bromo-2-methylnaphthalene. The reaction would proceed via a free radical mechanism, initiated by a compound like azo-bis-isobutyronitrile (AIBN).

Reaction:

1-bromo-2-methylnaphthalene + N-bromosuccinimide (NBS) --(AIBN, Solvent, Heat)--> **1-Bromo-2-(bromomethyl)naphthalene** + Succinimide

Procedure Outline:

- **Reactant Preparation:** 1-bromo-2-methylnaphthalene is dissolved in a suitable dry solvent, such as carbon tetrachloride.
- **Addition of Reagents:** N-bromosuccinimide and a catalytic amount of a radical initiator (e.g., AIBN) are added to the solution.
- **Reaction Conditions:** The mixture is heated under reflux to initiate the reaction. The reaction progress can be monitored by observing the consumption of the denser N-bromosuccinimide and the formation of the less dense succinimide, which floats.
- **Work-up:** After the reaction is complete, the mixture is cooled, and the succinimide byproduct is removed by filtration. The solvent is then removed from the filtrate under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.[\[4\]](#)

Purification of Bromomethylnaphthalenes

A general purification method for bromomethylnaphthalenes involves the following steps:

- Dissolve the crude bromo compound in toluene.
- Wash the solution with a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- Dry the organic layer over a suitable drying agent (e.g., MgSO_4).
- Evaporate the solvent.
- Perform fractional distillation of the residue.
- Recrystallize the solidified distillate from ethanol.[\[5\]](#)

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **1-Bromo-2-(bromomethyl)naphthalene**.

- Mass Spectrometry (GC-MS): The mass spectrum of **1-Bromo-2-(bromomethyl)naphthalene** shows characteristic peaks, with the top three m/z values being 219, 221, and 140.^[1]
- Infrared (IR) Spectroscopy: A vapor phase IR spectrum is available for this compound.^[1]

Logical Workflow: Synthesis and Purification

The following diagram illustrates a logical workflow for the synthesis and purification of **1-Bromo-2-(bromomethyl)naphthalene**, based on the general procedures described.



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